

Preparation of PSB-0788 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: PSB-0788

Cat. No.: B15571659

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This document provides detailed application notes and a comprehensive protocol for the preparation of a stock solution of **PSB-0788**, a potent and selective adenosine A2B receptor antagonist. Adherence to this protocol will ensure the accurate and reproducible preparation of this compound for in vitro and in vivo studies.

Chemical Properties and Data

PSB-0788 is a valuable tool in neuroscience research and drug development, specifically for studies involving the adenosine A2B receptor. Accurate preparation of stock solutions is the first critical step in any experiment. The following table summarizes the key quantitative data for **PSB-0788**.

Property	Value	Source
Molecular Weight	543.04 g/mol	[1] [2]
Formula	C ₂₅ H ₂₇ ClN ₆ O ₄ S	[1]
CAS Number	1027513-54-7	[1]
Purity	≥98% (HPLC)	[2]
Solubility in DMSO	< 54.3 mg/mL (approx. 100 mM)	[1] [2]
Appearance	White solid	[1]

Experimental Protocol: Preparation of a 10 mM PSB-0788 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PSB-0788** in Dimethyl Sulfoxide (DMSO). This is a common starting concentration for serial dilutions to achieve desired experimental concentrations.

Materials:

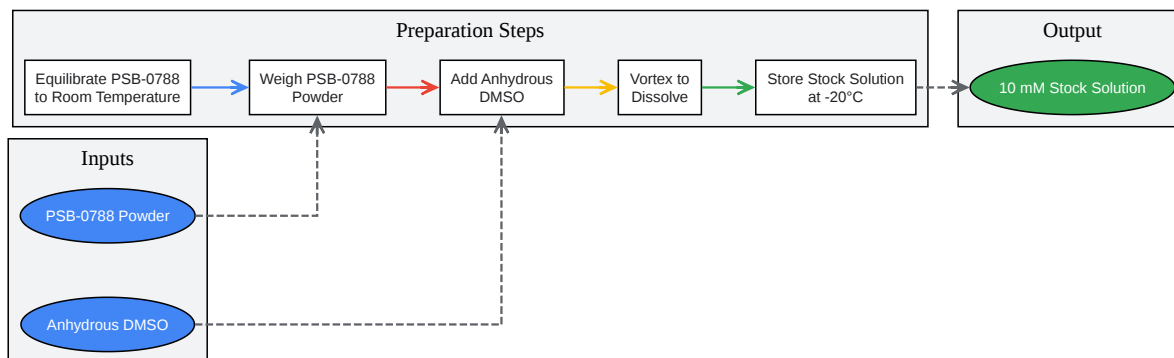
- **PSB-0788** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or other appropriate sterile vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Equilibration:** Before opening, allow the vial of **PSB-0788** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **PSB-0788** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.43 mg of **PSB-0788**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube containing the **PSB-0788** powder. To continue the example of a 10 mM solution with 5.43 mg of compound, add 1 mL of DMSO.
- **Dissolution:** Cap the tube securely and vortex thoroughly until the **PSB-0788** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, but ensure the solution returns to room temperature before storage.
- **Storage:** The freshly prepared stock solution should be used as soon as possible.^[1] For short-term storage, store at -20°C.^{[1][3]} Some suppliers recommend storage at 2-8°C or +4°C for the solid compound.^{[2][4]} It is generally not recommended to store the solution for long periods.^[1] For long-term storage of the solid compound, follow the manufacturer's specific recommendations, which may include storage at -20°C.^{[1][3]}

Visualizing the Workflow

The following diagram illustrates the key steps in the preparation of the **PSB-0788** stock solution.



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Caption: Workflow for **PSB-0788** stock solution preparation.

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